

MMV688844 solution preparation and stability for assays

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Compound of Interest

Compound Name: **MMV688844**

Cat. No.: **B12402625**

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Application Notes and Protocols: MMV688844

For Researchers, Scientists, and Drug Development Professionals

Introduction

MMV688844 is a novel piperidine-4-carboxamide compound demonstrating significant bactericidal activity against *Mycobacterium abscessus*, a notoriously difficult-to-treat nontuberculous mycobacterium.^{[1][2][3]} This compound has been identified as an inhibitor of mycobacterial DNA gyrase, a crucial enzyme for DNA replication, making it a promising candidate for further drug development.^{[1][2][3][4]} These application notes provide detailed protocols for the preparation and use of **MMV688844** in common antimicrobial assays, along with available data on its stability and solubility.

Physicochemical Properties

Property	Value	Source
Chemical Name	piperidine-4-carboxamide derivative	[1] [2] [3]
Molecular Target	Mycobacterial DNA gyrase (GyrA and GyrB subunits)	[1] [2]
Mechanism of Action	Inhibition of DNA gyrase, leading to DNA damage. [1] [3]	
Activity	Bactericidal and antibiofilm activity against <i>M. abscessus</i> . [1] [2]	

Solution Preparation and Stability

Solubility

MMV688844 is readily soluble in dimethyl sulfoxide (DMSO).[\[5\]](#)[\[6\]](#) For in vitro assays, stock solutions are typically prepared in 100% DMSO. While comprehensive quantitative solubility data in various solvents is not readily available, DMSO has been successfully used as the primary solvent for creating high-concentration stock solutions.

Solvent	Concentration	Observations
Dimethyl Sulfoxide (DMSO)	High (e.g., 10-50 mM)	Recommended for stock solutions. [5] [6] [7]
Water	Low / Insoluble	Direct dissolution in aqueous media is not recommended.
Ethanol	Data not available	
Methanol	Data not available	

Stability

Specific stability studies on **MMV688844** are not extensively published. However, based on general best practices for similar compounds, the following storage conditions are

recommended to ensure the integrity of the compound.

Condition	Recommended Storage	General Guidance
Stock Solution (in DMSO)	-20°C or -80°C for long-term storage.	Aliquot to avoid repeated freeze-thaw cycles.
Working Dilutions (in aqueous media)	Prepare fresh for each experiment.	Stability in aqueous assay buffers over extended periods has not been determined.
Solid Compound	Store at room temperature or refrigerated (2-8°C), protected from light and moisture.	

It is highly recommended to perform in-house stability tests for specific assay conditions and durations.

Experimental Protocols

Minimum Inhibitory Concentration (MIC) Determination

This protocol outlines the determination of the MIC of **MMV688844** against *M. abscessus* using the broth microdilution method.

Materials:

- **MMV688844** stock solution (e.g., 10 mM in DMSO)
- *M. abscessus* culture (e.g., ATCC 19977)
- Middlebrook 7H9 broth supplemented with 0.5% glycerol, 10% ADC (albumin-dextrose-catalase), and 0.05% Tween 80
- Sterile 96-well microplates
- Incubator (37°C)
- Plate reader (optional)

Procedure:

- Prepare Inoculum: Culture *M. abscessus* in supplemented Middlebrook 7H9 broth to mid-log phase. Adjust the bacterial suspension to a McFarland standard of 0.5, then dilute to achieve a final concentration of approximately 5×10^5 CFU/mL in the assay plate.
- Serial Dilution: Perform a 2-fold serial dilution of the **MMV688844** stock solution in the supplemented Middlebrook 7H9 broth directly in the 96-well plate. The final DMSO concentration should not exceed 1%, as higher concentrations may inhibit bacterial growth.
- Inoculation: Add the prepared bacterial inoculum to each well containing the diluted compound.
- Controls: Include a positive control (bacteria with no compound) and a negative control (broth only).
- Incubation: Incubate the plate at 37°C for 3-5 days.
- MIC Determination: The MIC is defined as the lowest concentration of **MMV688844** that completely inhibits visible growth of *M. abscessus*.

Time-Kill Kinetics Assay

This assay determines the bactericidal or bacteriostatic activity of **MMV688844** over time.

Materials:

- **MMV688844** stock solution
- Mid-log phase culture of *M. abscessus*
- Supplemented Middlebrook 7H9 broth
- Sterile culture tubes or flasks
- Shaking incubator (37°C)
- Middlebrook 7H10 agar plates

- Sterile saline or PBS for dilutions

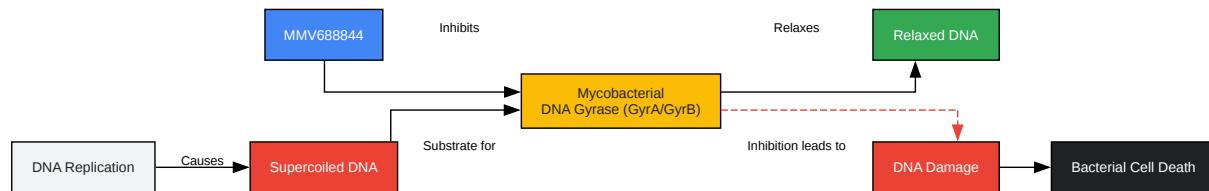
Procedure:

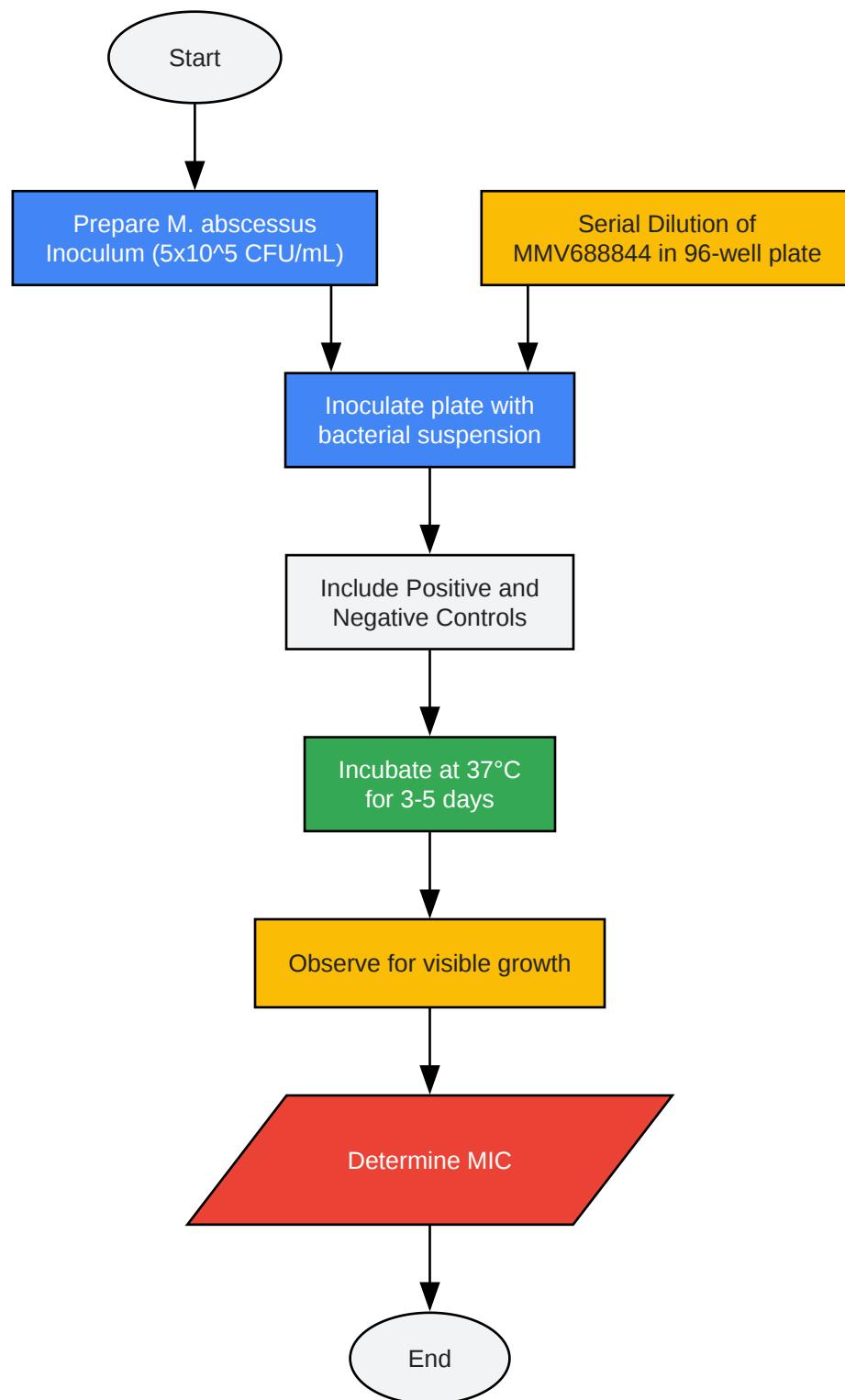
- Prepare Cultures: Dilute a mid-log phase *M. abscessus* culture in fresh supplemented Middlebrook 7H9 broth to a starting density of approximately 1×10^6 CFU/mL.
- Add Compound: Add **MMV68844** at various multiples of its predetermined MIC (e.g., 1x, 4x, 10x MIC). Include a no-drug control.
- Incubation: Incubate the cultures at 37°C with shaking.
- Sampling: At specified time points (e.g., 0, 24, 48, 72, 96 hours), withdraw aliquots from each culture.
- Determine Viable Counts: Perform serial dilutions of the collected aliquots in sterile saline and plate onto Middlebrook 7H10 agar.
- Incubate and Count: Incubate the plates at 37°C until colonies are visible (typically 3-5 days), and then count the number of colonies to determine the CFU/mL at each time point.
- Data Analysis: Plot the \log_{10} CFU/mL versus time for each concentration of **MMV68844**. A ≥ 3 - \log_{10} reduction in CFU/mL is typically considered bactericidal.

Mechanism of Action Visualization

DNA Gyrase Inhibition Pathway

MMV68844 acts by inhibiting the DNA gyrase enzyme, which is essential for relieving torsional stress during DNA replication. This inhibition leads to DNA damage and ultimately cell death.



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